

1,4-Dibutylbenzene chemical properties and structure

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Compound of Interest

Compound Name: 1,4-Dibutylbenzene

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An In-depth Technical Guide to the Chemical Properties and Structure of **1,4-Dibutylbenzene**

Introduction to 1,4-Dibutylbenzene

1,4-Dibutylbenzene is an aromatic hydrocarbon characterized by a central benzene ring substituted with two butyl groups at the para positions. The term "dibutylbenzene" can refer to several structural isomers, depending on the arrangement of the butyl group itself: n-butyl, sec-butyl, isobutyl, or tert-butyl. This guide will primarily focus on the two most common and well-documented isomers, 1,4-di-n-butylbenzene and 1,4-di-tert-butylbenzene, due to the extensive availability of scientific literature and data for these compounds. These molecules serve as important intermediates in organic synthesis and are utilized in the development of various materials.^{[1][2]} The nature of the butyl isomer significantly influences the physicochemical properties and reactivity of the molecule.

Molecular Structure and Isomerism

The core structure of **1,4-dibutylbenzene** consists of a disubstituted benzene ring. The variation in the butyl substituents gives rise to the following primary isomers:

- 1,4-di-n-butylbenzene: Features two straight-chain butyl groups.
- 1,4-di-sec-butylbenzene: Contains two secondary butyl groups.
- 1,4-di-isobutylbenzene: Has two isobutyl groups.

- 1,4-di-tert-butylbenzene: Possesses two bulky tertiary butyl groups.

The steric hindrance and electronic effects of these different butyl groups lead to distinct physical and chemical properties.

Physicochemical Properties

The physical properties of **1,4-dibutylbenzene** isomers are largely dictated by the structure of the alkyl side chains. A summary of key quantitative data for the n-butyl and tert-butyl isomers is presented below.

Property	1,4-di-n-butylbenzene	1,4-di-tert-butylbenzene
Molecular Formula	C ₁₄ H ₂₂	C ₁₄ H ₂₂
Molecular Weight	190.33 g/mol [3][4]	190.32 g/mol [2][5]
Appearance	Colorless to almost colorless clear liquid[6]	White crystals or crystalline powder[2]
Melting Point	Not available	76-78 °C[2][7][8]
Boiling Point	Not available	236 °C[2][7][8]
Density	0.856 g/mL[4]	0.985 g/cm ³ [2]
Solubility	Insoluble in water.[2]	Insoluble in water; soluble in ethanol, benzene, and carbon tetrachloride.[2][7]
CAS Number	1571-86-4[3][9]	1012-72-2[2][7]

Synthesis of 1,4-Dibutylbenzene Isomers

The most prevalent method for synthesizing dialkylated aromatic hydrocarbons like **1,4-dibutylbenzene** is the Friedel-Crafts alkylation.[1] This electrophilic aromatic substitution reaction involves the alkylation of an aromatic ring with an alkyl halide or an alcohol in the presence of a strong Lewis acid catalyst, such as aluminum chloride (AlCl₃) or an acid like sulfuric acid (H₂SO₄).[10][11]

Experimental Protocol: Synthesis of 1,4-di-tert-butylbenzene via Friedel-Crafts Alkylation

This protocol describes the synthesis of 1,4-di-tert-butylbenzene from tert-butylbenzene and tert-butyl chloride. The choice of a tertiary halide minimizes carbocation rearrangement, and the steric hindrance of the reactants helps to limit overalkylation.^[10]

Step-by-Step Methodology:

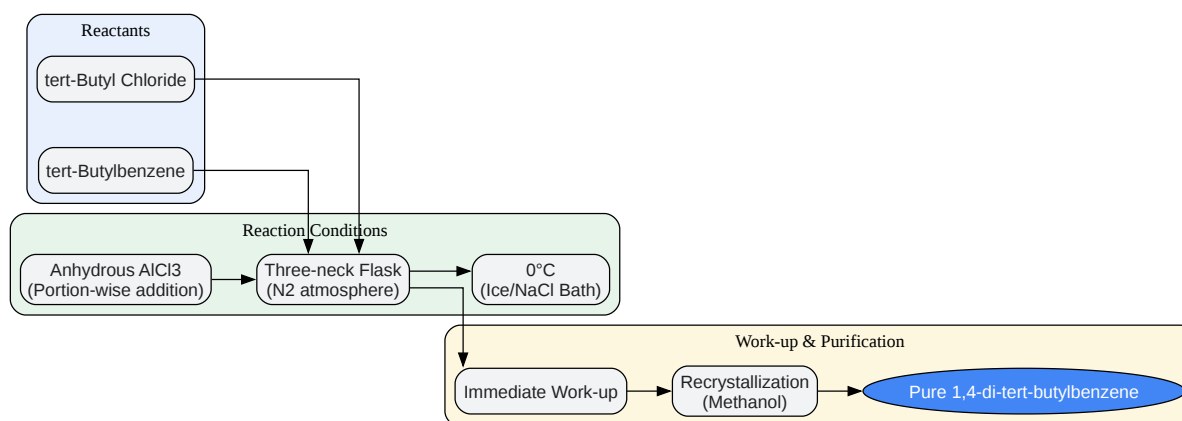
- **Apparatus Setup:** A dry 100 mL three-neck flask is equipped with a magnetic stirrer, an internal thermometer, and a drying tube connected to a gas draining system. The third neck is fitted with an adapter for nitrogen purging.^[12]
- **Reactant Charging:** The reaction flask is purged with nitrogen. 13.4 g (15.4 mL, 100 mmol) of tert-butylbenzene and 18.5 g (21.0 mL, 200 mmol) of tert-butyl chloride are added to the flask.^[12]
- **Cooling:** The reaction mixture is cooled to 0°C in an ice/sodium chloride bath with continuous stirring.^[12]
- **Catalyst Addition:** 1.0 g of anhydrous aluminum chloride is added in four portions at two-minute intervals while maintaining vigorous stirring. For each addition, the internal thermometer is briefly removed to add the catalyst through a powder funnel.^[12] A solid, light-yellow reaction mixture will form.^[12]
- **Reaction Work-up:** Once the reaction is complete, the cooling bath is removed, and the mixture is immediately worked up.^[12]
- **Purification:** The product, 1,4-di-tert-butylbenzene, can be purified by recrystallization from methanol or ethanol.^{[2][13]}

Causality Behind Experimental Choices:

- **Anhydrous Conditions:** The use of a drying tube and nitrogen purging is crucial because the Lewis acid catalyst, aluminum chloride, reacts readily with moisture, which would deactivate it.^[10]

- **Temperature Control:** Cooling the reaction to 0°C helps to control the exothermic nature of the Friedel-Crafts alkylation and favors the formation of the kinetically controlled para product.^[12]
- **Portion-wise Catalyst Addition:** Adding the aluminum chloride in portions helps to manage the reaction rate and temperature.
- **Kinetic vs. Thermodynamic Control:** The formation of 1,4-di-tert-butylbenzene is a result of kinetic control. It crystallizes out of the reaction mixture, which prevents further alkylation or isomerization to the thermodynamically more stable 1,3,5-tri-tert-butylbenzene.^[12]

Synthesis Workflow Diagram



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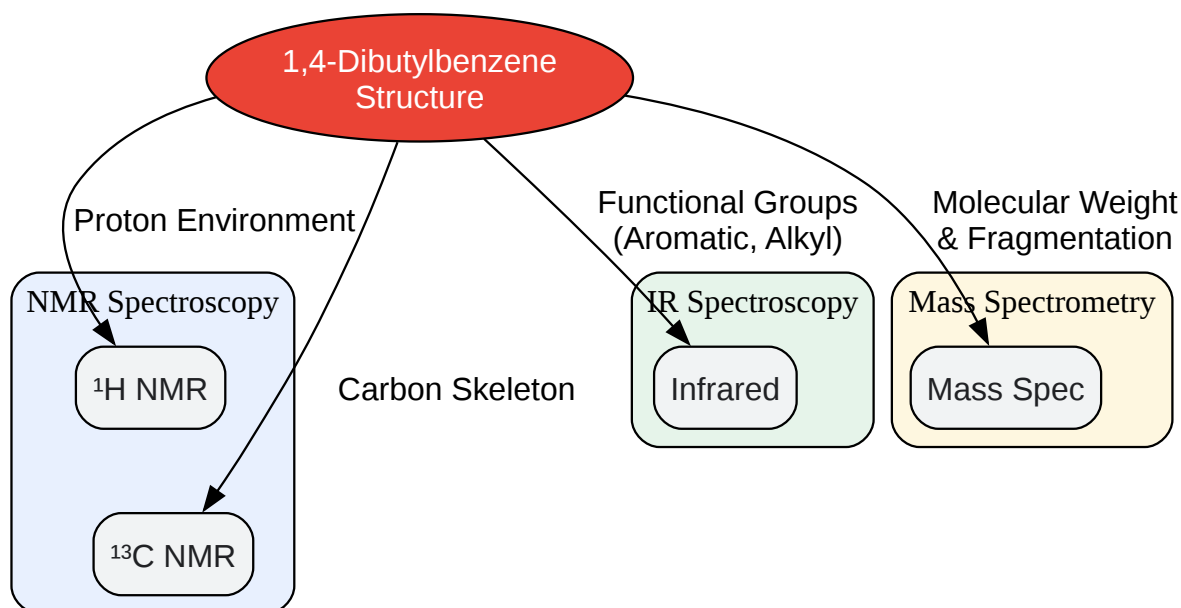
Caption: Workflow for the synthesis of 1,4-di-tert-butylbenzene.

Spectroscopic Characterization

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **1,4-dibutylbenzene** isomers.

Technique	1,4-di-n-butylbenzene	1,4-di-tert-butylbenzene
¹ H NMR	- Aromatic protons: singlet or a narrow multiplet around 7.1 ppm. - Alkyl protons: multiplets corresponding to the -CH ₂ - and -CH ₃ groups of the n-butyl chain.	- Aromatic protons: a singlet around 7.3 ppm. - tert-Butyl protons: a singlet at approximately 1.3 ppm, integrating to 18 protons. [5]
¹³ C NMR	- Aromatic carbons: signals in the aromatic region (typically 125-145 ppm). - Alkyl carbons: signals in the aliphatic region.	- Aromatic carbons: signals in the aromatic region. - tert-Butyl carbons: a signal for the quaternary carbon and a signal for the methyl carbons.
IR Spectroscopy	- C-H stretching (aromatic): ~3000-3100 cm ⁻¹ . - C-H stretching (aliphatic): ~2850-2960 cm ⁻¹ . - C=C stretching (aromatic): ~1450-1600 cm ⁻¹ . - Out-of-plane bending for para-disubstitution: ~800-840 cm ⁻¹ . [14]	- C-H stretching (aromatic): ~3000-3100 cm ⁻¹ . - C-H stretching (aliphatic): ~2850-2960 cm ⁻¹ . - C=C stretching (aromatic): ~1450-1600 cm ⁻¹ . - Out-of-plane bending for para-disubstitution: ~800-840 cm ⁻¹ . [14]
Mass Spectrometry	- Molecular ion peak (M ⁺) at m/z = 190. - Fragmentation pattern showing loss of alkyl fragments.	- Molecular ion peak (M ⁺) at m/z = 190. - A prominent peak at m/z = 175, corresponding to the loss of a methyl group ([M-15] ⁺). - A base peak at m/z = 57, corresponding to the tert-butyl cation. [15]

Structural Elucidation Diagram



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